

ML10302 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *ML 10302 hydrochloride*

Cat. No.: *B609118*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of ML10302 hydrochloride, a potent and selective 5-hydroxytryptamine 4 (5-HT4) receptor partial agonist. This document consolidates essential information on its procurement, biochemical properties, and key experimental applications, designed to support professionals in neuroscience and gastrointestinal research.

Sourcing and Procurement of ML10302 Hydrochloride

ML10302 hydrochloride is available from several reputable suppliers of research-grade biochemicals. When purchasing, it is crucial to obtain a certificate of analysis to verify the purity and identity of the compound.

Table 1: Prominent Suppliers of ML10302 Hydrochloride

Supplier	Purity Specification
MedChemExpress	98.95%
Tocris Bioscience	≥99% (HPLC)
Cayman Chemical	≥98%
Selleck Chemicals	>98%
APExBIO	>98%
BioCrick	>98%
MOLNOVA	>98% (HPLC) [1]
Amsbio	Information not available
Immunomart	Information not available

Physicochemical and Pharmacological Properties

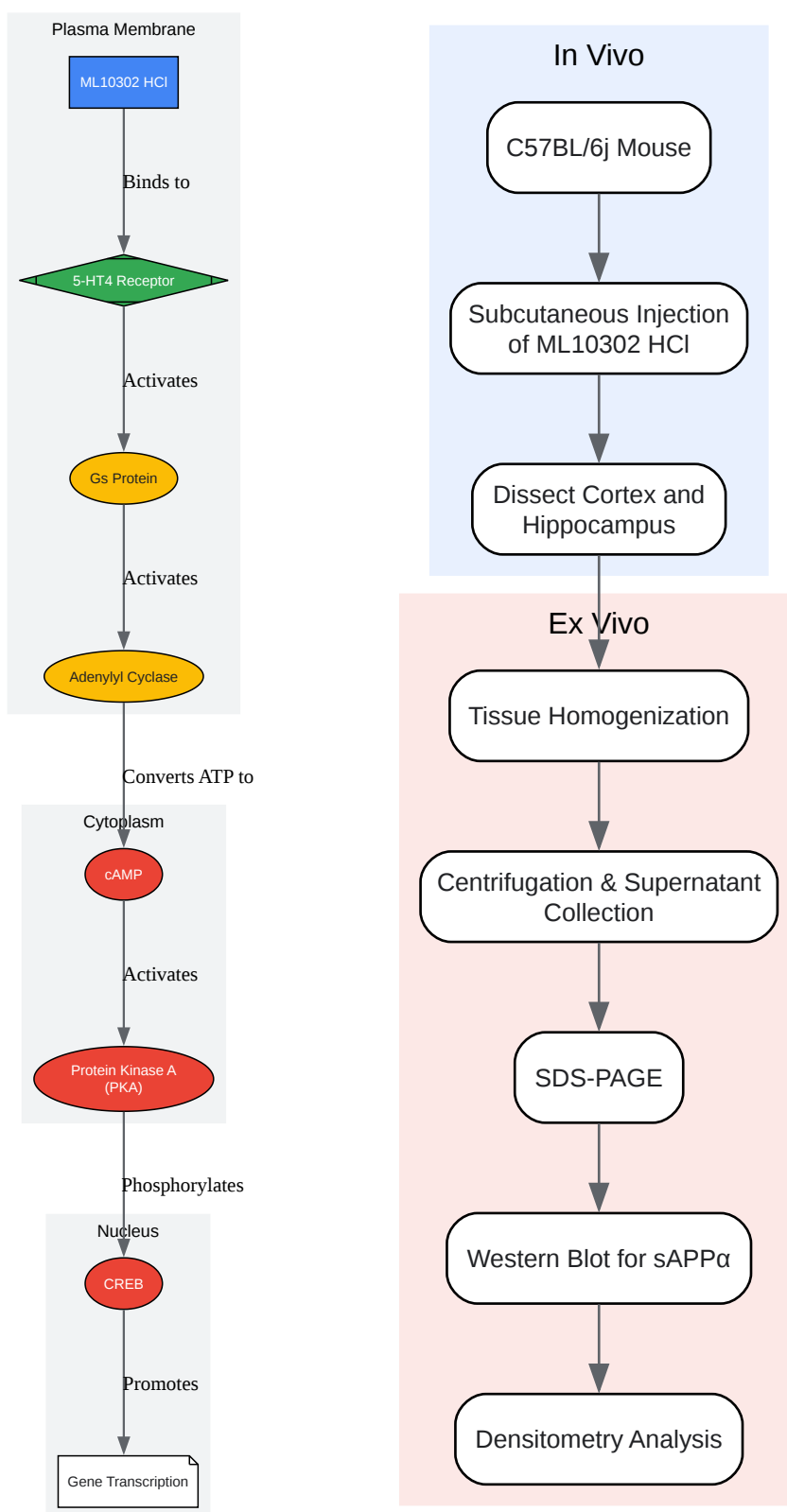
ML10302 hydrochloride is characterized by its high affinity and selectivity for the 5-HT4 receptor. This section summarizes its key quantitative data.

Table 2: Physicochemical and Pharmacological Data for ML10302 Hydrochloride

Property	Value	Reference
Chemical Name	4-Amino-5-chloro-2-methoxybenzoic acid 2-(1-piperidinyl)ethyl ester hydrochloride	
CAS Number	186826-17-5	[1]
Molecular Formula	C ₁₅ H ₂₁ ClN ₂ O ₃ · HCl	
Molecular Weight	349.25 g/mol	[1]
EC ₅₀ (5-HT ₄ Receptor)	4 nM	[1][2][3]
K _i (5-HT ₄ Receptor)	1.07 nM	[1][3][4][5]
K _i (5-HT ₃ Receptor)	730 nM / 782 nM	[1][4]
Purity	≥98% to ≥99% (by HPLC)	[1]
Solubility	Soluble in DMSO (10 mM)	[6]

Mechanism of Action: 5-HT₄ Receptor Signaling

ML10302 hydrochloride exerts its effects by activating 5-HT₄ receptors, which are G-protein coupled receptors (GPCRs). The primary signaling pathway involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels. This, in turn, activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including the cAMP response element-binding protein (CREB), influencing gene transcription and cellular function.[7] In some neuronal contexts, 5-HT₄ receptor activation can also engage the Src tyrosine kinase and the extracellular signal-regulated kinase (ERK) pathway, independent of G-protein signaling.[8][9]



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